

NSC781406: Comprehensive Application Notes on Stability, Storage, and Experimental Protocols

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Compound of Interest

Compound Name: NSC781406

Cat. No.: B15620716

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the stability, storage, and handling of **NSC781406**, a potent dual inhibitor of Phosphoinositide 3-kinase (PI3K) and mammalian target of rapamycin (mTOR). The included protocols offer standardized procedures for the use of **NSC781406** in common cell-based assays.

Stability and Storage Conditions

Proper storage and handling of **NSC781406** are critical to maintain its chemical integrity and biological activity. The following table summarizes the recommended storage conditions for both the solid compound and solutions.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	3 years	Keep in a dry, cool, and well-ventilated place. Store in the original tightly sealed container.
4°C	2 years	For shorter-term storage.	
In Solvent (e.g., DMSO)	-80°C	2 years	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 year	Suitable for shorter-term storage of stock solutions.	

Solubility Data

The solubility of **NSC781406** in various solvents is a key parameter for the preparation of stock solutions and experimental media.

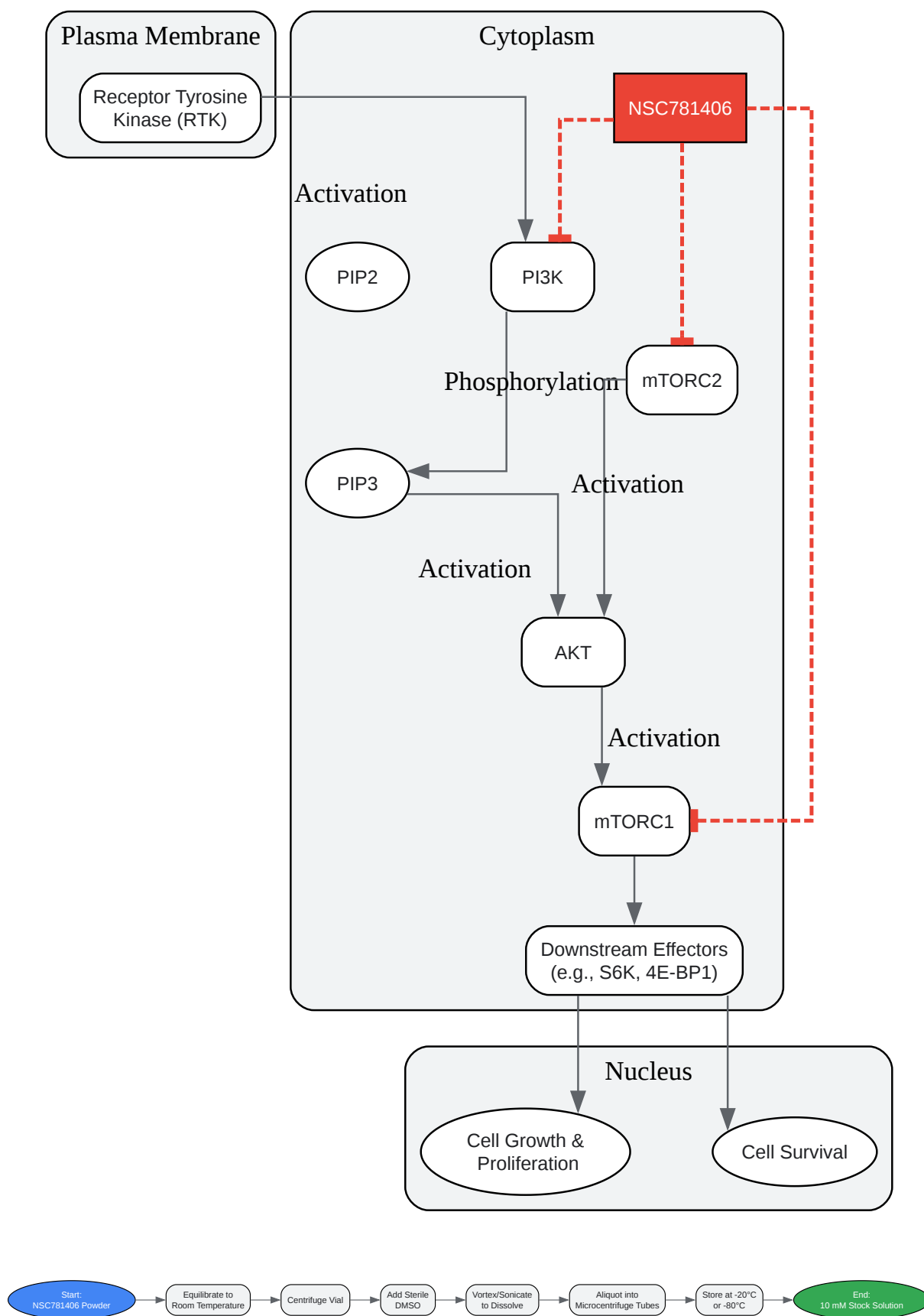
Solvent	Solubility	Molar Concentration	Notes
DMSO	150 mg/mL[1]	238.98 mM[1]	Ultrasonic treatment may be required to achieve complete dissolution. Use freshly opened, hygroscopic DMSO for best results[1].

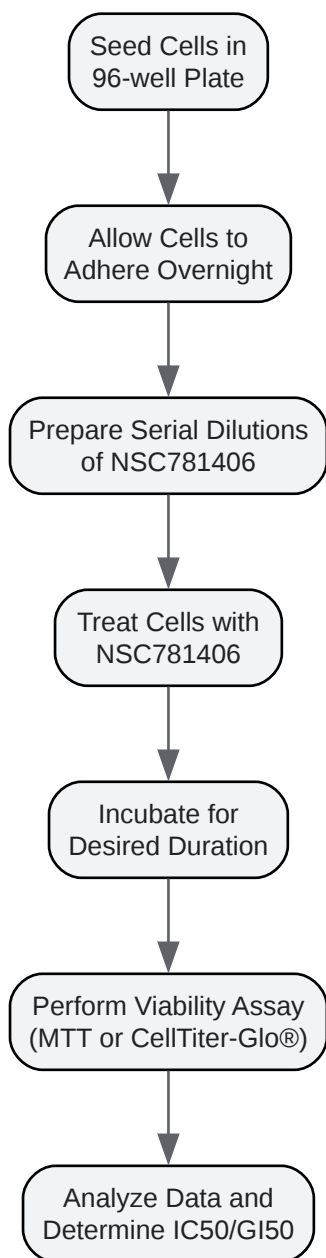
Note: Information on the solubility of **NSC781406** in ethanol and aqueous buffers such as PBS is not readily available. It is recommended to perform small-scale solubility tests before

preparing large volumes of solutions in these solvents. For many small molecules, dissolving in a primary organic solvent like DMSO first and then diluting into an aqueous buffer is a common practice. However, precipitation can occur, and the final concentration of the organic solvent should be kept low (typically $\leq 0.1\%$) in cell-based assays to avoid solvent-induced cytotoxicity.

Signaling Pathway

NSC781406 is a dual inhibitor of PI3K and mTOR, two key kinases in a critical intracellular signaling pathway that regulates cell growth, proliferation, survival, and metabolism. The PI3K/AKT/mTOR pathway is frequently hyperactivated in cancer. By inhibiting both PI3K and mTOR, **NSC781406** can effectively block downstream signaling, leading to cell cycle arrest and apoptosis in cancer cells.





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References

- 1. medchemexpress.com [medchemexpress.com]
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